

adipic acid solubility in different organic solvents

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An In-depth Technical Guide on the Solubility of Adipic Acid in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adipic acid, a dicarboxylic acid with the formula HOOC(CH₂)₄COOH, is a crucial component in the synthesis of polymers, particularly nylon 6,6.[1] Its utility extends to the food industry as a flavor enhancer and gelling agent, and in medicine as a matrix for controlled drug release. A thorough understanding of its solubility in various organic solvents is paramount for process design, purification, and formulation development in these fields. This technical guide provides a comprehensive overview of the solubility of adipic acid in a range of organic solvents, detailed experimental methodologies for solubility determination, and a summary of key quantitative data.

Factors Influencing Adipic Acid Solubility

The solubility of **adipic acid** is primarily governed by the principle of "like dissolves like," where polar solutes tend to dissolve in polar solvents and non-polar solutes in non-polar solvents. **Adipic acid**, with its two carboxylic acid groups, is a polar molecule. Its solubility in organic solvents is influenced by several factors:

• Solvent Polarity: **Adipic acid** exhibits higher solubility in polar solvents such as alcohols and acetone, which can engage in hydrogen bonding with its carboxylic acid groups.[1][2] It is



less soluble in non-polar solvents like benzene and petroleum ether.[1]

- Temperature: The solubility of **adipic acid** in most organic solvents is strongly dependent on temperature, generally increasing with a rise in temperature.[2][3][4] This positive correlation is a key factor in crystallization processes used for its purification.
- pH: In protic solvents, the pH can influence the ionization state of the carboxylic acid groups, thereby affecting solubility.[2]

Quantitative Solubility Data

The following tables summarize the mole fraction solubility (x) of **adipic acid** in various organic solvents at different temperatures (T/K). The data has been compiled from various scientific sources.

Table 1: Solubility of Adipic Acid in Alcohols and Acetone



Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
Methanol	273.15	0.0485	[5]
293.15	0.0895	[5]	
313.15	0.1570	[5]	
333.15	0.2600	[5]	
Ethanol	273.15	0.0402	[5]
293.15	0.0718	[5]	_
313.15	0.1220	[5]	
333.15	0.1980	[5]	
Propanol	273.15	0.0335	[5]
293.15	0.0575	[5]	
313.15	0.0950	[5]	_
333.15	0.1500	[5]	_
Isopropanol	273.15	0.0258	[5]
293.15	0.0435	[5]	
313.15	0.0710	[5]	_
333.15	0.1120	[5]	_
n-Butanol	273.15	0.0295	[5]
293.15	0.0490	[5]	
313.15	0.0790	[5]	_
333.15	0.1230	[5]	
tert-Butanol	273.15	0.0215	[5]
293.15	0.0355	[5]	
313.15	0.0570	[5]	
-			_



333.15	0.0880	[5]	-
Acetone	298.15	0.0634	[6]
303.15	0.0752	[6]	
308.15	0.0885	[6]	-
313.15	0.1035	[6]	-
318.15	0.1204	[6]	_
323.15	0.1393	[6]	-

Table 2: Solubility of Adipic Acid in Other Organic Solvents



Solvent	Temperature (K)	Mole Fraction Solubility (x)	Reference
1,4-Dioxane	283.15	0.0480	[5]
293.15	0.0650	[5]	
313.15	0.1120	[5]	
333.15	0.1780	[5]	
Acetic Acid	283.15	0.0290	[5]
293.15	0.0420	[5]	
313.15	0.0780	[5]	
333.15	0.1350	[5]	
Cyclohexanone	293.15	0.0315	[4]
313.15	0.0630	[4]	
333.15	0.1177	[4]	
353.15	0.2081	[4]	<u> </u>
Cyclohexanol	293.15	0.0238	[4]
313.15	0.0487	[4]	
333.15	0.0925	[4]	<u> </u>
353.15	0.1642	[4]	<u> </u>
N,N- Dimethylformamide	293.15	0.1167	[4]
313.15	0.1983	[4]	
333.15	0.3162	[4]	<u> </u>
353.15	0.4789	[4]	
N,N- Dimethylacetamide	293.15	0.1011	[4]



313.15	0.1698	[4]	
333.15	0.2691	[4]	_
353.15	0.4087	[4]	
Dimethyl Sulfoxide	293.15	0.1352	[4]
313.15	0.2221	[4]	
333.15	0.3448	[4]	_
353.15	0.5098	[4]	_
Chloroform	298.15	0.0007	[6]
308.15	0.0011	[6]	
318.15	0.0016	[6]	_
328.15	0.0024	[6]	
Toluene	298.15	0.0004	[6]
308.15	0.0006	[6]	_
318.15	0.0010	[6]	_
328.15	0.0015	[6]	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for reliable data. Several methods are employed, with the isothermal shake-flask method being a classical and widely used technique. More modern instrumental methods offer automation and real-time analysis.

Isothermal Shake-Flask Method

This gravimetric method is considered a gold standard for its simplicity and reliability.[7]

Materials:

Adipic acid (high purity)

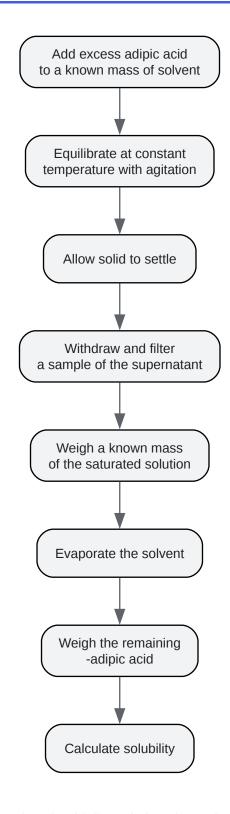


- Solvent of interest (analytical grade)
- Thermostatic shaker or water bath with temperature control (±0.1°C)
- Sintered glass filter or syringe filter (pore size appropriate to retain solid particles)
- Analytical balance
- Drying oven

Procedure:

- An excess amount of **adipic acid** is added to a known mass of the solvent in a sealed flask.
- The flask is placed in a thermostatic shaker or water bath set to the desired temperature.
- The mixture is agitated for a sufficient time to ensure equilibrium is reached (typically 24-72 hours). It is essential to confirm that solid adipic acid remains, indicating a saturated solution.
- After reaching equilibrium, agitation is stopped, and the solid particles are allowed to settle.
- A sample of the supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe
 to avoid temperature-induced precipitation. The sample is immediately filtered to remove any
 suspended solid particles.
- A known mass of the clear, saturated solution is transferred to a pre-weighed container.
- The solvent is evaporated from the solution in a drying oven at a temperature below the melting point of adipic acid until a constant weight is achieved.
- The mass of the remaining adipic acid is determined by weighing.
- The solubility is calculated as the mass of dissolved adipic acid per mass of solvent or as a
 mole fraction.





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Isothermal Shake-Flask Method Workflow

Dynamic (Laser) Method







This method involves monitoring the dissolution of the solid in a solvent as the temperature is changed.

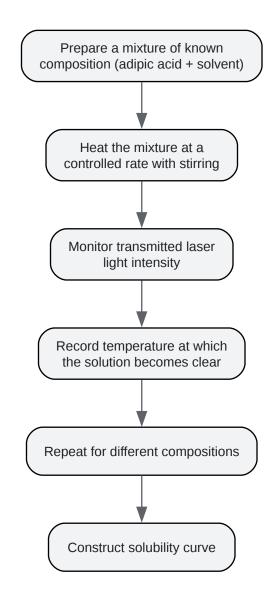
Apparatus:

- · Jacketed glass vessel with a stirrer
- Temperature controller and sensor
- Laser light source and detector

Procedure:

- A mixture of adipic acid and the solvent with a known composition is prepared in the glass vessel.
- The mixture is heated at a controlled rate while being stirred.
- A laser beam is passed through the solution, and the transmitted light intensity is monitored.
- As the temperature increases, the adipic acid dissolves, and the solution becomes clear.
 The temperature at which the last solid particle disappears is recorded as the saturation
 temperature for that specific composition. This point is marked by a sharp change in the
 transmitted light intensity.
- By repeating this process with different compositions, a solubility curve can be constructed.
 [4]





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Dynamic Laser Method Workflow

In-situ ATR-FTIR Spectroscopy and Calorimetry

This modern approach allows for real-time, in-situ determination of solubility.

Apparatus:

Reaction calorimeter (e.g., RC1e) equipped with an Attenuated Total Reflectance-Fourier
 Transform Infrared (ATR-FTIR) probe and a heat flow sensor.[8]

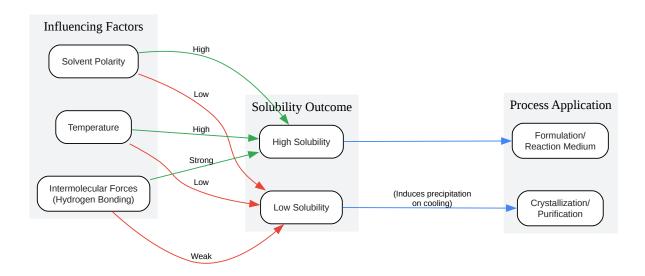
Procedure:



- A known mass of the solvent is placed in the reactor at a constant temperature.
- Adipic acid is added in successive, known amounts.
- The ATR-FTIR probe monitors the concentration of dissolved adipic acid in real-time by measuring the absorbance of characteristic infrared bands.
- The heat flow sensor measures the heat of solution for each addition.
- The saturation point is identified when the addition of more **adipic acid** does not lead to an increase in the dissolved concentration (as indicated by the FTIR spectrum) and a significant change in the heat flow profile is observed.
- This process is repeated at different temperatures to generate the solubility curve.[8]

Logical Relationships in Solubility Studies

The selection of an appropriate solvent and operating conditions for processes involving **adipic acid** is a critical decision that depends on a logical evaluation of its solubility behavior.



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Factors Influencing Adipic Acid Solubility and Process Application

Conclusion

The solubility of **adipic acid** in organic solvents is a fundamental property that dictates its behavior in various industrial and research applications. This guide has provided a compilation of quantitative solubility data, detailed experimental protocols for its determination, and a visualization of the logical relationships governing its solubility. For researchers, scientists, and drug development professionals, this information serves as a valuable resource for optimizing processes such as crystallization, reaction engineering, and the formulation of **adipic acid-based** products. The provided experimental workflows can guide the design of accurate and reliable solubility studies.

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